

Decyl isoundecyl phthalate solubility in organic solvents

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Compound of Interest

Compound Name: Decyl isoundecyl phthalate

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An In-Depth Technical Guide on the Solubility of **Decyl Isoundecyl Phthalate** in Organic Solvents

For the Attention of Researchers, Scientists, and Drug Development Professionals

Introduction

Decyl isoundecyl phthalate, commonly referred to in the industry as diisodecyl phthalate (DIDP), is a high-molecular-weight phthalate ester extensively utilized as a plasticizer in various polymer applications. Its efficacy in enhancing the flexibility and durability of materials, particularly polyvinyl chloride (PVC), is well-documented. For researchers, scientists, and professionals in drug development, a thorough understanding of DIDP's solubility characteristics in organic solvents is paramount for formulation, processing, and safety assessments. This technical guide provides a comprehensive overview of the available information on the solubility of DIDP in organic solvents, detailed experimental protocols for determining solubility, and a logical workflow for solubility assessment.

It is important to note that while DIDP is widely described as being soluble in most common organic solvents, specific quantitative solubility data is scarce in publicly available literature and technical data sheets.^[1] This guide, therefore, focuses on providing the necessary experimental framework to enable researchers to determine the solubility of DIDP in their specific solvents of interest.

Qualitative Solubility of Diisodecyl Phthalate

Diisodecyl phthalate is generally characterized as a clear, viscous liquid that is practically insoluble in water.^{[1][2][3][4][5]} Technical specifications from various suppliers consistently state that DIDP is soluble in most organic solvents.^[1] For instance, related high-molecular-weight phthalates like diisononyl phthalate (DINP) are known to be soluble in acetone and methanol. While quantitative values are not provided, this general solubility is a critical starting point for solvent selection in various applications.

Quantitative Solubility Data

As of the compilation of this guide, specific, publicly available quantitative data on the solubility of diisodecyl phthalate in a range of organic solvents (e.g., in g/100 mL or as miscibility) is not readily available. Researchers are therefore encouraged to determine these values experimentally based on the requirements of their specific applications. The following table is provided as a template for researchers to populate with their own experimental data.

Table 1: Experimentally Determined Solubility of Diisodecyl Phthalate (DIDP) in Various Organic Solvents

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Observations (e.g., Miscible, Partially Miscible)
e.g., Ethanol	e.g., 25	Data to be determined	Data to be determined
e.g., Methanol	e.g., 25	Data to be determined	Data to be determined
e.g., Acetone	e.g., 25	Data to be determined	Data to be determined
e.g., Toluene	e.g., 25	Data to be determined	Data to be determined
e.g., Hexane	e.g., 25	Data to be determined	Data to be determined
e.g., Dichloromethane	e.g., 25	Data to be determined	Data to be determined

| e.g., Ethyl Acetate | e.g., 25 | Data to be determined | Data to be determined |

Experimental Protocols for Determining Solubility

The following protocols are generalized methods suitable for determining the solubility of a viscous liquid like diisodecyl phthalate in organic solvents. These are based on established principles of solubility testing.

Method 1: Visual Miscibility Determination (Qualitative to Semi-Quantitative)

This method is a straightforward approach to determine if DIDP is miscible with a solvent at a given concentration.

Materials:

- Diisodecyl Phthalate (DIDP)
- Selected organic solvents (analytical grade)
- Glass vials with screw caps
- Calibrated pipettes or graduated cylinders
- Vortex mixer or magnetic stirrer
- Constant temperature bath (optional)

Procedure:

- Prepare a series of vials for each solvent to be tested.
- To each vial, add a known volume of the organic solvent.
- Incrementally add known volumes of DIDP to each vial to achieve a range of concentrations (e.g., 1%, 5%, 10%, 25%, 50% v/v).
- Securely cap the vials and agitate vigorously using a vortex mixer or magnetic stirrer for a predetermined time (e.g., 15-30 minutes). For highly viscous solutions, a longer mixing time may be necessary.

- If a constant temperature is required, place the vials in a constant temperature bath during agitation.
- After agitation, allow the vials to stand undisturbed and observe for any signs of phase separation, cloudiness, or undissolved droplets.
- Record the observations for each concentration. If a single, clear phase is observed, the DIDP is considered miscible at that concentration.

Method 2: Gravimetric Determination of Solubility (Quantitative)

This method, adapted from principles outlined in methodologies like the CIPAC Method MT 181, is suitable for determining the saturation solubility of DIDP in a solvent.^{[6][7][8]}

Materials:

- Diisodecyl Phthalate (DIDP)
- Selected organic solvents (analytical grade)
- Erlenmeyer flasks with stoppers
- Magnetic stirrer and stir bars
- Constant temperature shaker or water bath
- Analytical balance
- Syringe filters (solvent-compatible, e.g., PTFE)
- Evaporating dish or pre-weighed beaker
- Vacuum oven or desiccator

Procedure:

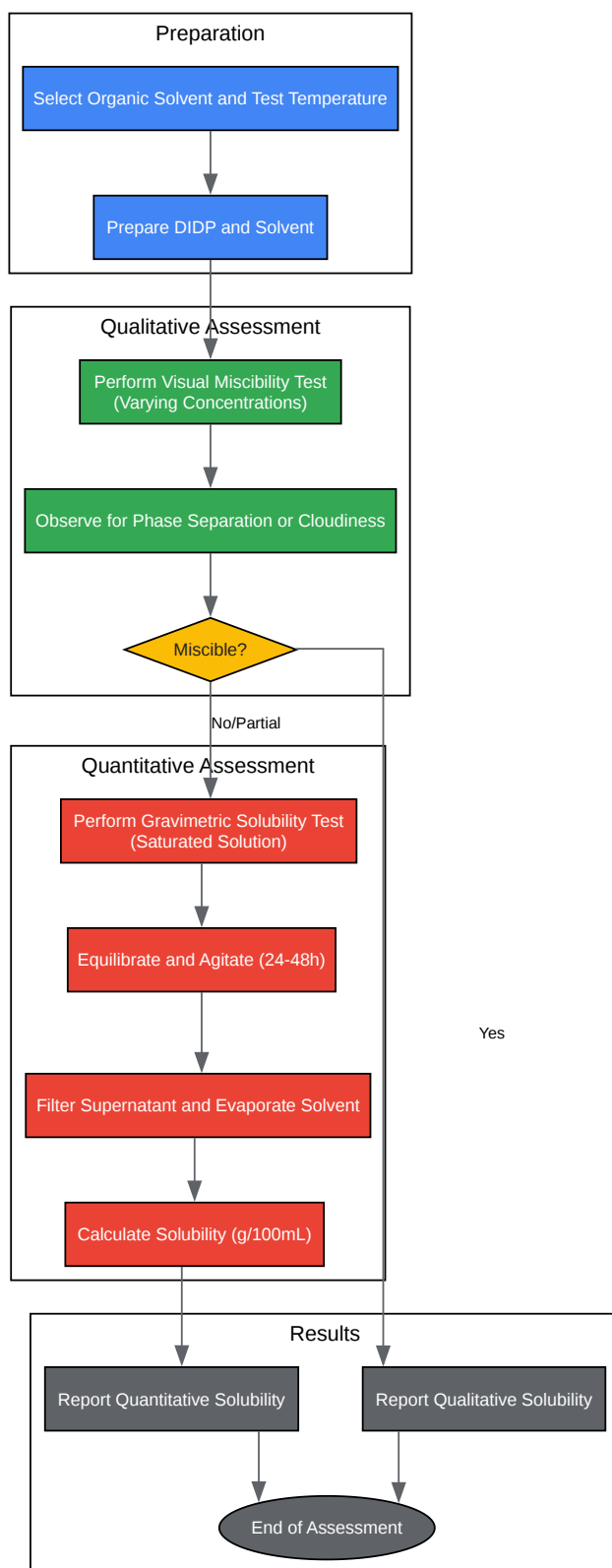
- Add a known volume of the selected organic solvent to an Erlenmeyer flask.

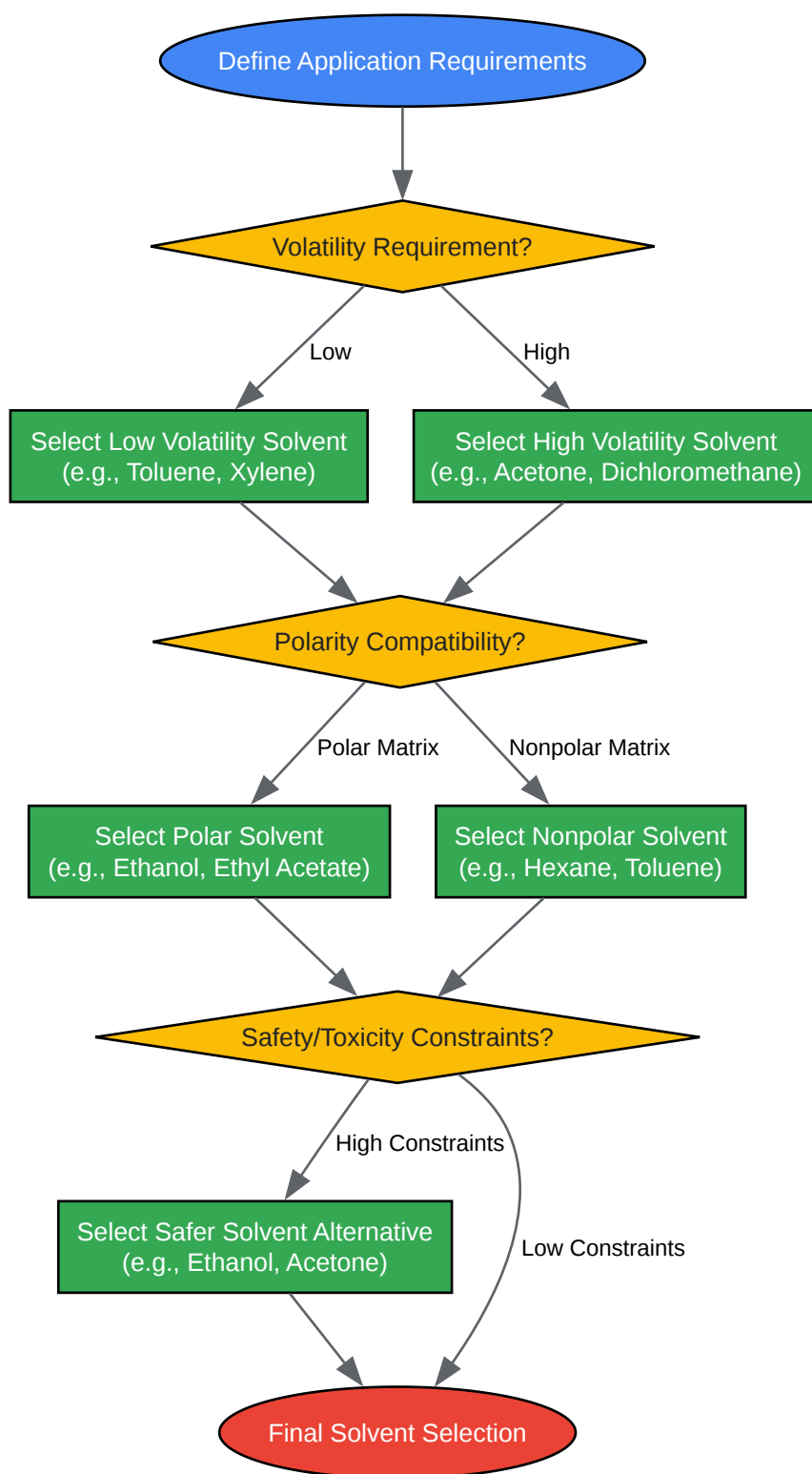
- Place the flask in a constant temperature bath and allow it to equilibrate.
- Add an excess amount of DIDP to the solvent. The presence of undissolved DIDP is necessary to ensure saturation.
- Stopper the flask and agitate the mixture using a magnetic stirrer for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. The agitation speed should be sufficient to keep the mixture well-dispersed without creating a vortex that could introduce air.
- After the equilibration period, cease agitation and allow the undissolved DIDP to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe fitted with a solvent-compatible filter to remove any undissolved droplets.
- Transfer the filtered, saturated solution to a pre-weighed evaporating dish.
- Evaporate the solvent under a gentle stream of inert gas or in a vacuum oven at a temperature that will not cause the degradation of DIDP.
- Once the solvent has completely evaporated, weigh the evaporating dish containing the DIDP residue.
- Calculate the solubility in g/100 mL using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{Weight of dish + residue}) - \text{Weight of dish}] / \text{Volume of supernatant withdrawn (mL)} * 100$$

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for assessing the solubility of diisodecyl phthalate in an organic solvent.





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